

A Comprehensive Technical Guide to the Safe Handling of N-Butylpyridine-2-methylamine

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Compound of Interest

Compound Name: *N-Butylpyridine-2-methylamine*

CAS No.: 58061-48-6

Cat. No.: B1266385

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **N-Butylpyridine-2-methylamine**. As a compound with significant potential in synthetic chemistry and drug development, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This document synthesizes available safety data, information on analogous compounds, and established best practices to provide a reliable resource for laboratory personnel.

Section 1: Compound Profile and Hazard Identification

N-Butylpyridine-2-methylamine is a substituted pyridine derivative. While specific toxicological data for this compound is limited, the safety profile can be inferred from its structural components: a pyridine ring and an N-butylamine moiety. Based on data from structurally similar compounds, **N-Butylpyridine-2-methylamine** is classified as a hazardous chemical with multiple potential risks.

1.1 GHS Classification (Inferred)

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. Based on available data for analogous compounds, **N-Butylpyridine-2-methylamine** is anticipated to fall under the following hazard categories:

- Flammable Liquids: Category 3 or 4. Vapors may form explosive mixtures with air, particularly at elevated temperatures.[1]
- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 or 4. Harmful or toxic if swallowed, in contact with skin, or if inhaled.[2]
- Skin Corrosion/Irritation: Category 1B or 1C. Causes severe skin burns and damage.[1]
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage, with a potential risk of blindness.[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause respiratory irritation.[1]

Hazard Pictograms:

- Flame (Flammable)
- Corrosion (Skin Corrosion/Eye Damage)
- Skull and Crossbones or Exclamation Mark (Acute Toxicity)
- Health Hazard (Specific Target Organ Toxicity)

Signal Word: Danger[1][2]

1.2 Summary of Hazards

Hazard Statement	Description
H226/H227 Flammable liquid and vapor.	The compound is combustible and can be ignited by heat, sparks, or open flames. Vapors are often heavier than air and can travel to ignition sources.[1][4]
H301/H302 Toxic/Harmful if swallowed.	Ingestion can lead to significant health issues. Do not eat, drink, or smoke when handling this product.[2]
H310/H311 Fatal/Toxic in contact with skin.	Can be absorbed through the skin, leading to systemic toxicity. Contaminated clothing should be removed immediately.[2]
H314 Causes severe skin burns and eye damage.	Direct contact can cause severe burns to the skin and eyes.[1]
H331/H332 Toxic/Harmful if inhaled.	Inhalation of vapors or aerosols may be toxic and can cause respiratory irritation.[3]
H335 May cause respiratory irritation.	Vapors can irritate the respiratory tract, leading to coughing and discomfort.[1]

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Butylpyridine-2-methylamine** is crucial for its safe handling and storage. The following table summarizes key properties based on available data for analogous compounds.

Property	Value (or anticipated range)	Source
Molecular Formula	C10H16N2	Inferred
Molecular Weight	164.25 g/mol	Inferred
Appearance	Liquid	Inferred
Boiling Point	~128-129 °C (for 2-Methylpyridine)	
Melting Point	~ -70 °C (for 2-Methylpyridine)	
Density	~ 0.943 g/cm ³ at 25 °C (for 2-Methylpyridine)	
Solubility	Soluble in water.	[4]
Vapor Pressure	Data not available; likely to have significant vapor pressure at room temperature.	-
Flash Point	Data not available; expected to be in the flammable range.	-

Section 3: Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment, is essential when working with **N-Butylpyridine-2-methylamine**.

3.1 Engineering Controls

- Ventilation: All work with **N-Butylpyridine-2-methylamine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Safety Showers and Eyewash Stations: Ensure that safety showers and eyewash stations are readily accessible and in good working order in the immediate vicinity of where the

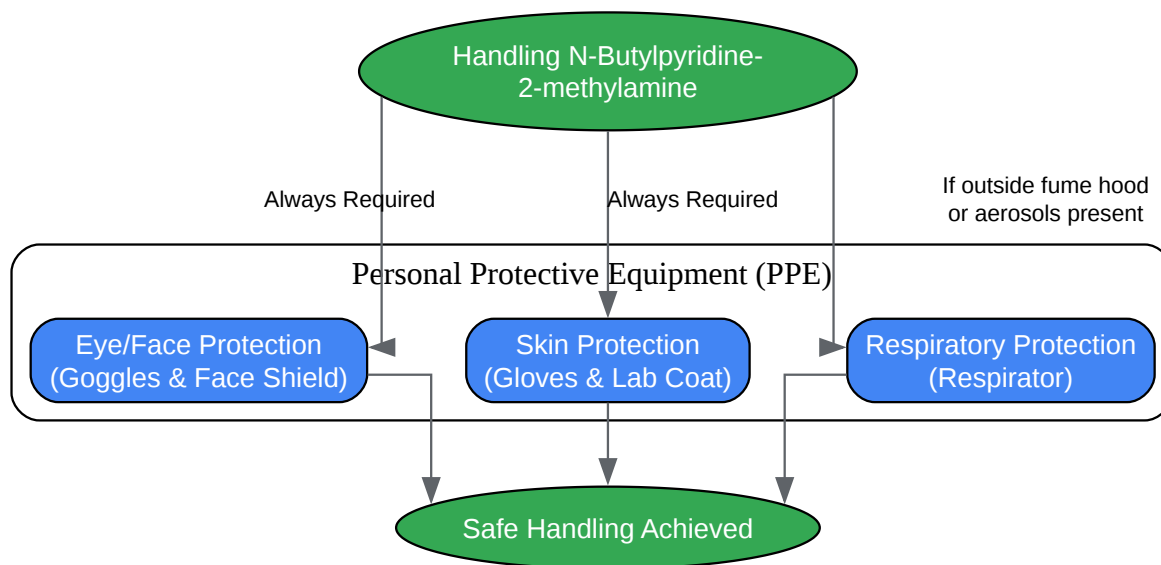
compound is handled.[4]

- **Grounding and Bonding:** To prevent static discharge, which can ignite flammable vapors, ensure that all containers and receiving equipment are properly grounded and bonded.[1] Use explosion-proof electrical and lighting equipment.

3.2 Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes.
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves, such as nitrile or neoprene. Always inspect gloves for integrity before use and change them frequently, especially if they become contaminated.
 - **Protective Clothing:** A flame-retardant lab coat or chemical-resistant apron should be worn. [3] For larger quantities or in situations with a higher risk of splashing, a chemical-resistant suit may be necessary.
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[4]



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Caption: Required PPE for handling **N-Butylpyridine-2-methylamine**.

Section 4: Storage and Disposal

Proper storage and disposal are critical for maintaining a safe laboratory environment.

4.1 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]
- Store in a locked cabinet or an area accessible only to authorized personnel.[2][3]
- Incompatible materials to avoid include strong oxidizing agents, acids, and acid chlorides.[4]

4.2 Disposal

- Dispose of **N-Butylpyridine-2-methylamine** and its containers as hazardous waste in accordance with local, state, and federal regulations.

- Do not dispose of this chemical down the drain.
- Use a licensed professional waste disposal service.[6]

Section 5: Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

5.1 First-Aid Measures

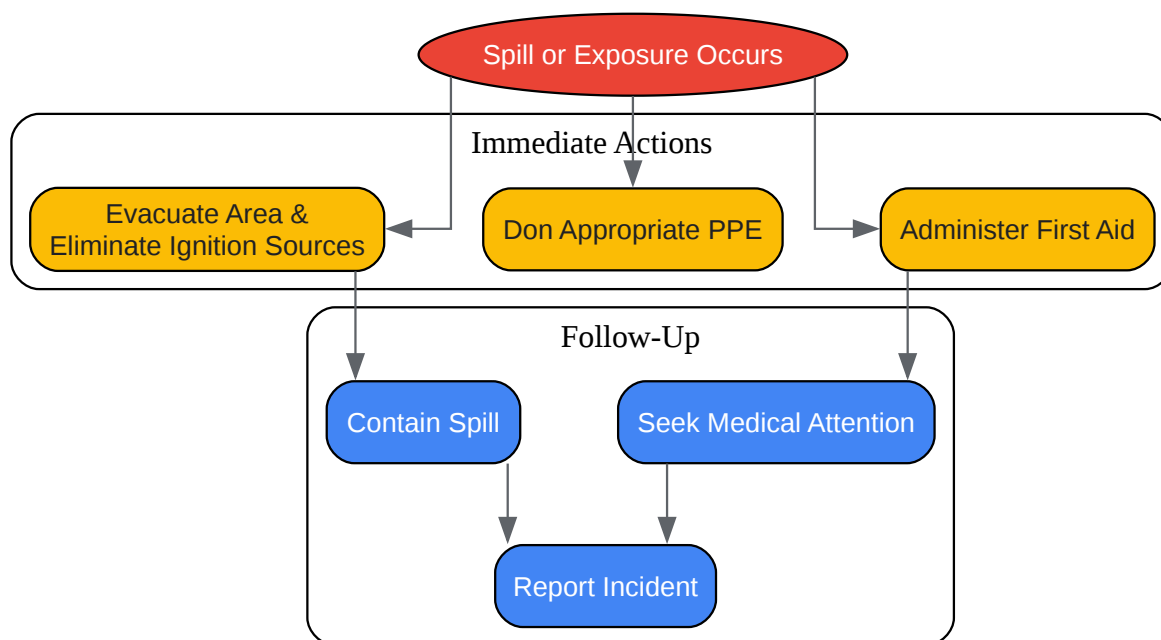
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.[3]

5.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[1][6]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire. [1]
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[1][4] Hazardous combustion products may include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[4]
- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

5.3 Accidental Release Measures

- **Personal Precautions:** Evacuate the area and eliminate all ignition sources.^[1] Ensure adequate ventilation. Do not touch spilled material. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways.
- **Containment and Cleanup:** For small spills, absorb with an inert material (e.g., sand, vermiculite, or commercial absorbent) and place in a suitable container for disposal.^[1] For large spills, dike the area to prevent spreading and contact emergency services.



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Caption: Emergency response workflow for a spill or exposure.

Section 6: Reactivity and Stability

- **Reactivity:** Vapors may form explosive mixtures with air upon intense warming.

- **Chemical Stability:** The product is chemically stable under standard ambient conditions (room temperature).
- **Conditions to Avoid:** Keep away from heat, open flames, hot surfaces, and sources of ignition.^[4]
- **Incompatible Materials:** Strong acids, acid chlorides, and oxidizing agents.^[4]
- **Hazardous Decomposition Products:** Under fire conditions, may produce nitrogen oxides, carbon monoxide, and carbon dioxide.^[4]

References

- Loba Chemie. (n.d.). n-BUTYLAMINE AR Safety Data Sheet. Retrieved from [\[Link\]](#)
- XiXisys.com. (2025). **N-butylpyridine-2-methylamine** Safety Data Sheet. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Butyl-2-pyridinamine. Retrieved from [\[Link\]](#)
- PubMed Central. (n.d.). Synthesis, crystal structure and reactivity of bis(μ -2-methylpyridine N-oxide- κ^2 O:O)bis[dibromido(2-methylpyridine N-oxide- κ O)cobalt(II)] butanol monosolvate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Isopropylpyridine-2-methylamine. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Methylpyridine-4-methylamine. Retrieved from [\[Link\]](#)

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Sources

- 1. lobachemie.com [lobachemie.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]

- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. uwwapps.uww.edu \[uwwapps.uww.edu\]](#)
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